

FR121196: A Technical Whitepaper on a Novel Cognitive Enhancer

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Compound of Interest

Compound Name: FR121196

Cat. No.: B1674003

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Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive technical overview of **FR121196**, a piperazine derivative investigated for its potential as a cognitive-enhancing agent. The information is compiled from available scientific literature and presented to meet the needs of a specialized audience in drug development.

Core Compound Information

FR121196 is chemically identified as N-(4-acetyl-1-piperazinyl)-4-fluorobenzenesulfonamide. It has been primarily studied for its nootropic effects, particularly its ability to ameliorate memory deficits in preclinical models.

Table 1: Chemical and Physical Properties of **FR121196**

Property	Data
IUPAC Name	N-(4-acetyl-1-piperazin-1-yl)-4-fluorobenzenesulfonamide
Synonyms	FR-121196
CAS Number	133920-65-7[1]
Molecular Formula	C ₁₂ H ₁₆ FN ₃ O ₃ S

| Molecular Weight| 317.34 g/mol |

Mechanism of Action

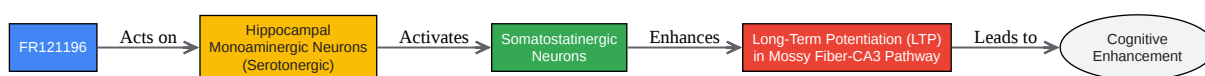
The primary mechanism of action of **FR121196** as a cognitive enhancer is attributed to its effects within the hippocampus, a brain region critical for memory formation and consolidation.

Hippocampal Activity

FR121196 has been shown to ameliorate memory deficits in rats with cholinergic dysfunction by acting on hippocampal monoaminergic neurons, with a likely involvement of the serotonergic system.^[1] A key aspect of its function is the enhancement of long-term potentiation (LTP), a cellular mechanism underlying learning and memory, specifically in the mossy fiber-CA3 pathway of the hippocampus.^[1] This potentiation is achieved through the activation of somatostatinergic neurons within the hippocampal formation.^[1]

Proposed Signaling Pathway

The cognitive-enhancing effects of **FR121196** are believed to be initiated by its modulation of serotonergic neurons, which in turn activate somatostatinergic neurons. This activation leads to a facilitation of LTP at the mossy fiber-CA3 synapse, ultimately resulting in improved cognitive function.



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Caption: Proposed mechanism of action for **FR121196**.

Preclinical Efficacy

The cognitive-enhancing properties of **FR121196** have been evaluated in rodent models of memory impairment.

Table 2: Summary of Preclinical Efficacy Data for **FR121196**

Experimental Model	Task	Effect of FR121196
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| Rats with Cholinergic Dysfunction | Memory Tasks | Amelioration of memory deficits |

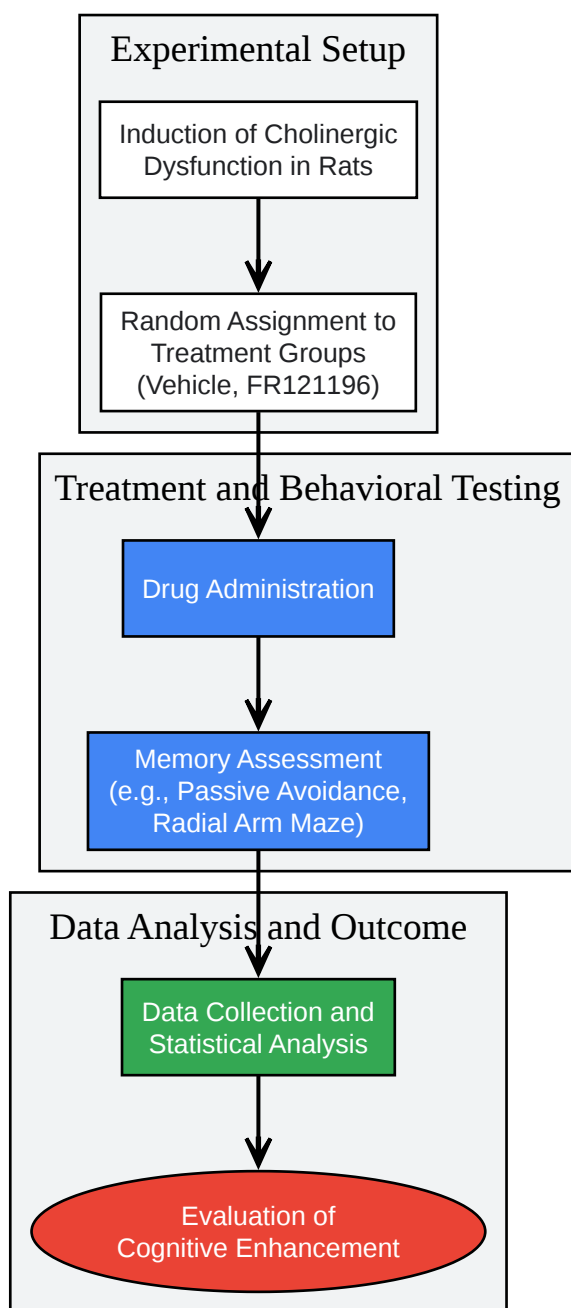
Note: Detailed quantitative data from these studies are not fully available in the public domain.

Experimental Protocols

While specific, detailed protocols from the original research are not publicly accessible, a generalized experimental workflow for assessing the in vivo efficacy of a compound like **FR121196** is outlined below.

General Workflow for In Vivo Cognitive Enhancement Studies

This diagram illustrates a typical experimental design for evaluating the effects of a novel compound on memory in a rodent model of cognitive impairment.



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References

- 1. AU2005289444B2 - Synthesis of N-(4-fluorobenzyl)-N-(1-methylpiperidin-4-yl)-N'-(4-(2-methylpropyloxy)phenylmethyl)carbamide and its tartrate salt and crystalline forms - Google Patents [patents.google.com]
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